

Technical Guide: 4-Chloro-1-(chloromethoxy)-2-fluorobenzene

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Compound of Interest

Compound Name: 4-Chloro-1-(chloromethoxy)-2-fluorobenzene

Cat. No.: B13205554

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CAS Number: 1849281-83-9[1][2]

Part 1: Executive Summary & Chemical Identity

4-Chloro-1-(chloromethoxy)-2-fluorobenzene is a highly reactive aryl chloromethyl ether. Unlike standard benzyl chlorides (where the chlorine is attached to a benzylic carbon), this compound features a chlorine atom on a methoxy group attached directly to the phenolic oxygen. This structural motif (

) renders it a potent alkylating agent, primarily used to introduce the (4-chloro-2-fluorophenoxy)methyl moiety into target molecules or to serve as a linker in fragment-based drug discovery.

Physicochemical Profile[3][4][5][6]

Property	Data	Note
CAS Number	1849281-83-9	Validated Registry Number
IUPAC Name	4-Chloro-1-(chloromethoxy)-2-fluorobenzene	
Molecular Formula		
Molecular Weight	195.02 g/mol	
Physical State	Colorless to pale yellow liquid	Predicted based on analogs
Boiling Point	~85–90 °C (at 10 mmHg)	Extrapolated from MOM-Cl/Benzyl-Cl
Density	~1.35 g/cm ³	High density due to halogenation
Solubility	Soluble in DCM, THF, Toluene	Reacts violently with water
Stability	Moisture Sensitive	Hydrolyzes to phenol, formaldehyde, HCl

Part 2: Synthesis & Manufacturing Protocol

Core Directive: The synthesis of aryl chloromethyl ethers requires anhydrous conditions to prevent hydrolysis. The most reliable method involves the chloromethylation of the parent phenol using paraformaldehyde and hydrogen chloride gas.

Reaction Scheme

The reaction proceeds via the formation of a hemiacetal intermediate, which is rapidly converted to the

-chloroether by HCl.

Detailed Laboratory Protocol

Note: This procedure involves the generation of a potent alkylating agent. All steps must be performed in a fume hood.

Reagents:

- Precursor: 4-Chloro-2-fluorophenol (CAS 348-51-6).
- Reagent: Paraformaldehyde (powder).
- Reagent: Anhydrous HCl gas (or generated in situ).
- Catalyst/Desiccant: Anhydrous Calcium Chloride ([1](#)).
- Solvent: Dichloromethane (DCM), anhydrous.

Step-by-Step Workflow:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, a gas inlet tube, and a drying tube (). Purge with nitrogen.
- Dissolution: Charge the flask with 4-Chloro-2-fluorophenol (1.0 eq) and Paraformaldehyde (1.2 eq). Add anhydrous DCM (5-10 volumes).
- Activation: Cool the suspension to 0°C using an ice/salt bath. Add anhydrous (0.5 eq) to scavenge water produced during the reaction.
- Chloromethylation: Bubble anhydrous HCl gas slowly through the mixture. Maintain temperature <5°C. The paraformaldehyde will depolymerize and dissolve as the reaction proceeds.
- Completion: Monitor by TLC (aliquot quenched in methanol; look for the methyl ether derivative) or NMR. Reaction is typically complete in 2–4 hours.
- Work-up (Anhydrous):
 - Stop HCl flow and purge with nitrogen to remove excess acid.

- Filter off the solid

under an inert atmosphere.

- Concentrate the filtrate under reduced pressure (rotary evaporator) at low temperature (<30°C). Do not use a water bath above 35°C as the product is thermally unstable.
- Purification: Vacuum distillation is possible but risky due to decomposition. For most applications, the crude residue (purity >90%) is used immediately.

Part 3: Reactivity & Applications

This compound acts as a "hard" electrophile. Its reactivity is driven by the leaving group ability of the chloride, assisted by the lone pair on the oxygen (oxocarbenium ion character).

Introduction of the Phenoxymethyl Linker

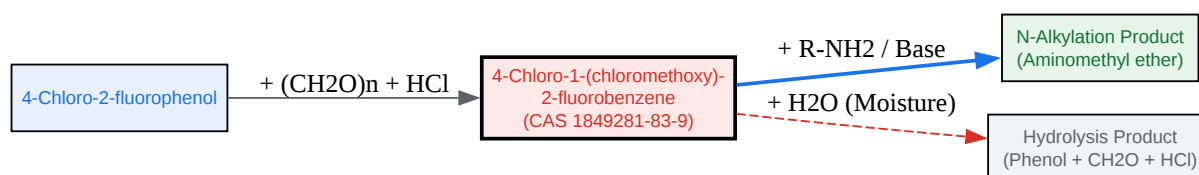
It reacts with nucleophiles (amines, alcohols, thiols) to attach the (4-chloro-2-fluorophenoxy)methyl group.

- Reaction:
- Application: This motif is often found in agrochemicals and specific kinase inhibitors where a flexible ether linker is required.

Formaldehyde Equivalent

In the presence of strong Lewis acids, it can act as a source of an electrophilic methylene group, though this is less common than using MOM-Cl.

Visualization of Reaction Pathways



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Caption: Reaction pathways showing synthesis from phenol and subsequent divergence to N-alkylation or hydrolysis.

Part 4: Health, Safety, and Environment (HSE)

CRITICAL WARNING: Chloromethyl ethers are structurally related to Chloromethyl Methyl Ether (MOM-Cl) and Bis(chloromethyl) ether, which are known human carcinogens.

- **Carcinogenicity:** Treat this compound as a suspected carcinogen. It is an alkylating agent capable of modifying DNA.
- **Acute Toxicity:** Highly toxic by inhalation and skin absorption. It is a lachrymator.^[1]
- **Hydrolysis Hazard:** Upon contact with moisture (lungs, eyes, mucous membranes), it releases HCl (corrosive acid) and Formaldehyde (toxic/fixative).
- **Handling Protocol:**
 - **Engineering Controls:** Use only in a certified Class II chemical fume hood.
 - **PPE:** Double nitrile gloves (or Silver Shield® laminate gloves), chemical goggles, and a lab coat.
 - **Decontamination:** Quench spills with a solution of aqueous ammonia or dilute sodium hydroxide to neutralize the acid and destroy the alkylating agent.

References

- Sigma-Aldrich.Product Detail: **4-Chloro-1-(chloromethoxy)-2-fluorobenzene** (CAS 1849281-83-9). (Verified via search index).
- BLD Pharm.Compound Summary: **4-Chloro-1-(chloromethoxy)-2-fluorobenzene**.^[2]
- Wuts, P. G. M., & Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. Wiley-Interscience. (General reference for chloromethyl ether synthesis and reactivity).
- Berliner, E. (1966). The Chloromethylation Reaction. Organic Reactions, 14, 229-324.

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Sources

- 1. Benzyl chloromethyl ether | 3587-60-8 [chemicalbook.com]
- 2. 53145-38-3|2-Chloro-6-fluoroanisole|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: 4-Chloro-1-(chloromethoxy)-2-fluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13205554/docs#technical-guide-4-chloro-1-chloromethoxy-2-fluorobenzene\]](https://www.benchchem.com/product/b13205554/docs#technical-guide-4-chloro-1-chloromethoxy-2-fluorobenzene)

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